

Biological Activity & Chemical Profile

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Compound Focus: Dhfr-IN-8

Cat. No.: S12850569

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The core information available for **DHFR-IN-8** is summarized in the table below.

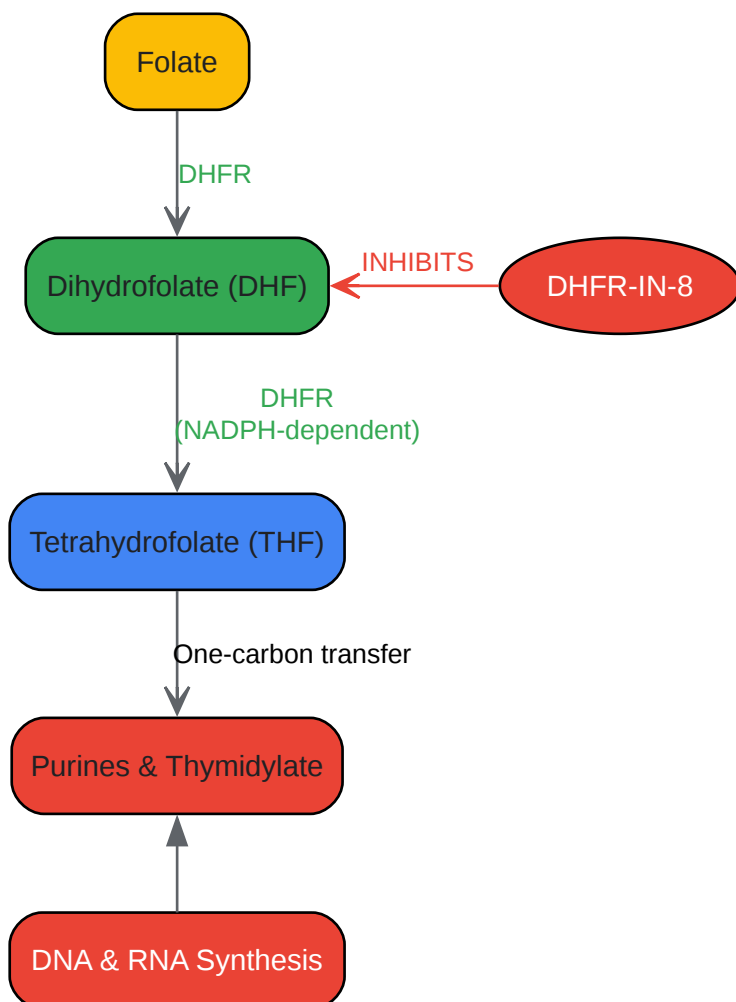
| Property | Description |
|------------------------|--|
| Chemical Name | DHFR-IN-8 (compound 6r) [1] |
| CAS Number | 3032441-09-8 [1] |
| Molecular Formula | C ₁₈ H ₁₄ N ₆ S [1] |
| Molecular Weight | 346.41 g/mol [1] |
| Biological Role | Dihydrofolate reductase (DHFR) inhibitor; affects purine and thymidylate biosynthesis, impacting cell proliferation and growth [1]. |
| Antibacterial Activity | Inhibits methicillin-resistant <i>Staphylococcus aureus</i> (MRSA) ATCC 43300 (IC ₅₀ = 15.6 ng/mL) in mouse models of systemic and thigh infection [1]. |

The table below summarizes its cytotoxic activity against various human cancer cell lines, as measured by MTT assays after 72 hours of treatment [1].

| Cell Line | Cancer Type | IC ₅₀ (μM) [1] |
|-----------|--------------------------|---------------------------|
| HGC-27 | Gastric Cancer | 0.001 |
| HCT-116 | Colorectal Carcinoma | 0.005 |
| HepG2 | Hepatocellular Carcinoma | 0.12 |
| MCF7 | Breast Cancer | 0.58 |

Mechanism of Action and Research Context

DHFR-IN-8 functions by inhibiting the dihydrofolate reductase (DHFR) enzyme [1]. The following diagram illustrates the crucial role of DHFR in the folate metabolism pathway and where **DHFR-IN-8** acts.



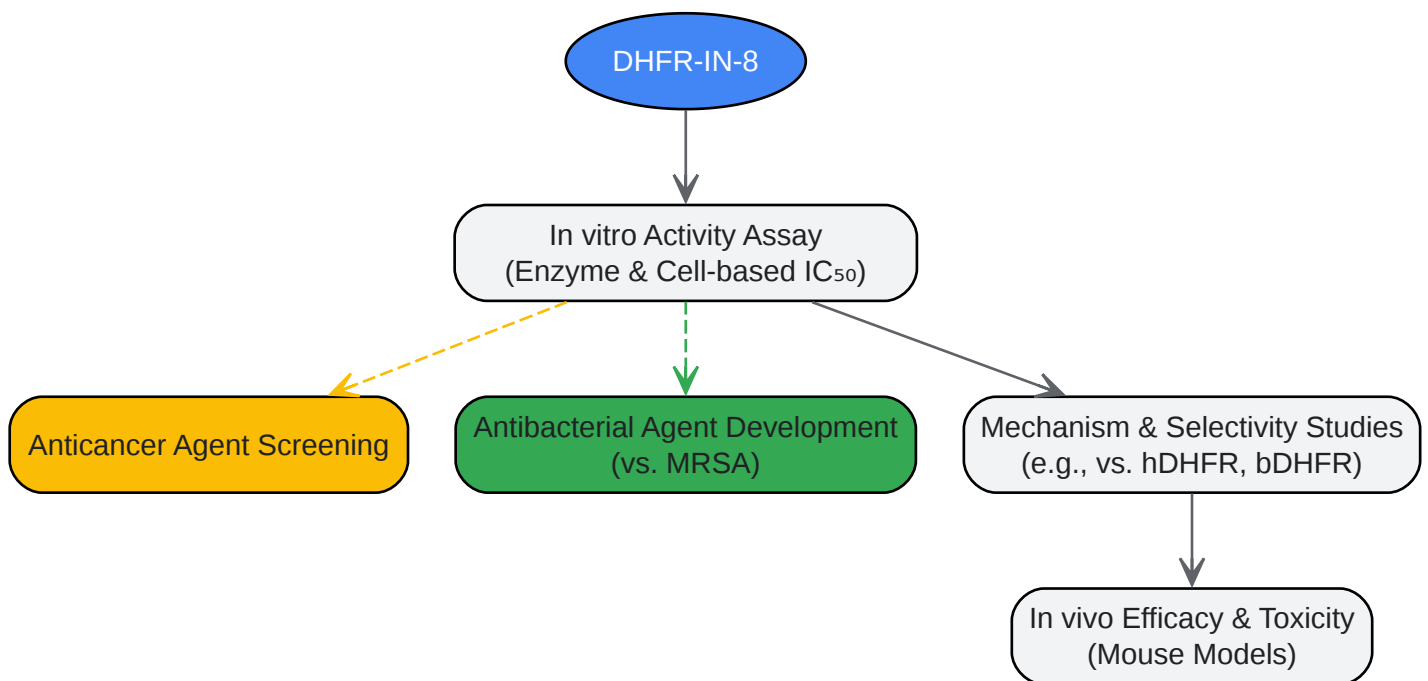
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DHFR-IN-8 inhibits the conversion of DHF to THF, a key step for DNA synthesis.

As shown above, DHFR catalyzes the conversion of dihydrofolate (DHF) to tetrahydrofolate (THF) [2] [3]. THF is an essential cofactor for the synthesis of purine nucleotides and thymidylate, which are the building blocks of DNA and RNA [4] [2]. By inhibiting DHFR, **DHFR-IN-8** depletes the cellular pool of THF, thereby disrupting DNA synthesis and ultimately leading to the cessation of cell proliferation, which is particularly effective against rapidly dividing cells like cancer cells or certain bacteria [4] [1].

Research Applications and Workflow

The identified activities of **DHFR-IN-8** suggest two primary research applications, which can be integrated into a standard discovery workflow.



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*Potential research applications and a generalized experimental workflow for **DHFR-IN-8**.*

- **As a potential anticancer agent:** The potent cytotoxicity against a panel of human cancer cell lines makes it a candidate for further oncology research [1].

- **As a template for antibacterial development:** Its high potency against MRSA indicates potential for developing new antibiotics to combat drug-resistant bacterial infections [1].

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References

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